Application Notes and Protocols for Ethyl Rutinoside Analytical Standards

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Compound of Interest

Compound Name:	*Ethyl rutinoside*
CAS No.:	*187539-57-7*
Cat. No.:	*B1149303*

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Authored by: [Your Name/Gemini], Senior Application Scientist

Introduction: **Ethyl rutinoside**, a derivative of the naturally occurring flavonoid rutin, is a compound of increasing interest in pharmaceutical and nutraceutical research. Its structural modification, the addition of an ethyl group, can significantly alter its physicochemical properties, such as solubility and bioavailability, potentially enhancing its therapeutic efficacy. As with any active compound under investigation, the availability of a well-characterized analytical standard is paramount for accurate quantification, quality control, and comparability of scientific data. This document provides a comprehensive guide to the analytical methodologies for the characterization and quantification of **ethyl rutinoside**, grounded in established scientific principles and regulatory expectations.

Characterization of **Ethyl Rutinoside** Analytical Standard

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An analytical standard is a highly purified and well-characterized substance used as a reference in analytical procedures. The identity and purity of an **ethyl rutinoside** standard must be unequivocally established before its use in assays.

Physicochemical Properties

While extensive experimental data for **ethyl rutinoside** is not widely published, its properties can be inferred from its constituent parts, quercetin and rutinose, and the addition of an ethyl group.

Property	Information	Source
Chemical Name	Ethyl 6-O-(6-deoxy-α-L-mannopyranosyl)-β-D-glucopyranoside	N/A
CAS Number	187539-57-7	[1]
Molecular Formula	$C_{14}H_{26}O_{10}$	[1]
Molecular Weight	354.35 g/mol	N/A
Appearance	Expected to be a powder	[2]
Purity	≥98.0%	[2]

Spectroscopic and Spectrometric Characterization

Definitive identification of an **ethyl rutinoside** analytical standard relies on a combination of spectroscopic and spectrometric techniques.

NMR spectroscopy is the most powerful tool for the structural elucidation of organic molecules. While a publicly available, experimentally determined 1H and 13C NMR spectrum for **ethyl rutinoside** is not readily found, the expected chemical shifts can be predicted based on the known spectra of rutin and the influence of the ethyl group. Researchers in possession of an **ethyl rutinoside** standard should perform 1D (^{1}H, ^{13}C) and 2D (COSY, HSQC, HMBC) NMR experiments in a suitable deuterated solvent (e.g., DMSO-d_6 or Methanol-d_4) to confirm its structure.

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Expected ^{1}H NMR Spectral Features:

- Aromatic Protons: Signals corresponding to the quercetin aglycone backbone.
- Anomeric Protons: Doublets for the anomeric protons of the glucose and rhamnose units of the rutinoside moiety.
- Sugar Protons: A complex region of overlapping multiplets for the other sugar protons.
- Ethyl Group: A quartet for the methylene (-CH_2-) group and a triplet for the methyl (-CH_3) group, showing characteristic coupling.

Expected ^{13}C NMR Spectral Features:

- Signals corresponding to the 15 carbons of the quercetin backbone.
- Signals for the 12 carbons of the rutinoside sugar moiety.
- Signals for the two carbons of the ethyl group.

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, further confirming its identity.

- High-Resolution Mass Spectrometry (HRMS): Electrospray ionization (ESI) coupled with a high-resolution mass analyzer (e.g., TOF or Orbitrap) should be used to determine the accurate mass of the molecular ion ($[M+H]^+$ or $[M+Na]^+$ in positive ion mode; $[M-H]^-$ in negative ion mode). This provides strong evidence for the elemental composition.
- Tandem Mass Spectrometry (MS/MS): Fragmentation of the parent ion can reveal characteristic losses of the ethyl group, the rhamnose unit (146 Da), the glucose unit (162 Da), and the entire rutinoside moiety (308 Da), as well as fragmentation of the quercetin aglycone.

Flavonoids exhibit characteristic UV-Vis absorption spectra due to their conjugated systems. The UV spectrum of **ethyl rutinoside**, like rutin, is expected to show two major absorption bands:

- Band I: In the range of 350-385 nm, corresponding to the B-ring cinnamoyl system.

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- Band II: In the range of 250-285 nm, corresponding to the A-ring benzoyl system.

The exact λmax values can be influenced by the solvent used. This technique is particularly useful for detection in HPLC analysis.

Analytical Methods for Quantification

High-Performance Liquid Chromatography (HPLC) is the most common and reliable technique for the quantification of flavonoids.[3] The choice of detector and chromatographic conditions is critical for achieving accurate and robust results.

HPLC with UV-Vis Detection (HPLC-UV)

This is a widely accessible and robust method for the routine analysis of **ethyl rutinoside**.

1. Instrumentation:

- HPLC system with a quaternary or binary pump, autosampler, column oven, and a photodiode array (PDA) or multi-wavelength UV-Vis detector.

2. Chromatographic Conditions (Starting Point):

- Column: A reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 µm particle size) is a good starting point.
- Mobile Phase: A gradient elution is typically required to separate flavonoid glycosides from potential impurities and related compounds.
- Solvent A: Water with 0.1% formic acid or phosphoric acid (to improve peak shape).
- Solvent B: Acetonitrile or Methanol.
- Gradient Program (Example): | Time (min) | % B | |---|---| | 0 | 10 | | 20 | 50 | | 25 | 90 | | 30 | 90 | | 31 | 10 | | 35 | 10 |
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Detection Wavelength: Monitoring at the λmax of Band I (e.g., 354 nm) is recommended for selectivity. The full spectrum can be recorded with a PDA detector for peak purity assessment.
- Injection Volume: 10 µL.

3. Standard and Sample Preparation:

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- Standard Stock Solution: Accurately weigh a known amount of the **ethyl rutinoside** analytical standard and dissolve it in a suitable solvent (e.g., methanol or a mixture of methanol and water) to prepare a stock solution of known concentration (e.g., 1 mg/mL).
- Calibration Standards: Prepare a series of calibration standards by diluting the stock solution to cover the expected concentration range of the samples.
- Sample Preparation: The sample preparation method will depend on the matrix. For drug products, dissolution in a suitable solvent followed by filtration may be sufficient. For biological matrices, a more complex extraction procedure (e.g., solid-phase extraction or liquid-liquid extraction) will be necessary.

4. Method Validation:

- The analytical method must be validated according to the International Council for Harmonisation (ICH) Q2(R1) guidelines to ensure it is suitable for its intended purpose.[4] Key validation parameters include:
- Specificity: The ability to assess the analyte unequivocally in the presence of components that may be expected to be present.
- Linearity: The ability to obtain test results that are directly proportional to the concentration of the analyte.
- Range: The interval between the upper and lower concentration of the analyte in the sample for which the analytical procedure has a suitable level of precision, accuracy, and linearity.
- Accuracy: The closeness of the test results obtained by the method to the true value.
- Precision: The closeness of agreement among a series of measurements from multiple samplings of the same homogeneous sample. This includes repeatability, intermediate precision, and reproducibility.
- Limit of Detection (LOD): The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.
- Limit of Quantitation (LOQ): The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.
- Robustness: A measure of its capacity to remain unaffected by small, but deliberate variations in method parameters.

Liquid Chromatography-Mass Spectrometry (LC-MS)

LC-MS offers higher sensitivity and selectivity compared to HPLC-UV, making it ideal for the analysis of **ethyl rutinoside** in complex matrices or at low concentrations.

1. Instrumentation:

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- An LC system (as described for HPLC-UV) coupled to a mass spectrometer, typically a triple quadrupole (QqQ) or a high-resolution mass spectrometer (Q-TOF, Orbitrap).

2. Chromatographic Conditions:

- Similar to the HPLC-UV method, but often with a lower flow rate (e.g., 0.3-0.5 mL/min) and smaller column dimensions (e.g., 2.1 mm internal diameter) to be compatible with the MS interface.

3. Mass Spectrometry Conditions:

- Ionization Source: Electrospray ionization (ESI) is most suitable for flavonoids. Both positive and negative ion modes should be evaluated, although negative mode is often more sensitive for phenolic compounds.
- Multiple Reaction Monitoring (MRM) (for QqQ): For quantitative analysis, specific precursor-to-product ion transitions should be identified and optimized.
- Precursor Ion: The m/z of the deprotonated molecule $[M-H]^-$ or protonated molecule $[M+H]^+$.
- Product Ions: Characteristic fragment ions resulting from the collision-induced dissociation (CID) of the precursor ion.
- Source Parameters: Parameters such as capillary voltage, source temperature, and gas flows must be optimized for the specific instrument and compound.

4. Data Analysis:

- Quantification is performed by constructing a calibration curve based on the peak area of the MRM transition for the analytical standard. The use of a stable isotope-labeled internal standard is recommended for the most accurate quantification, especially in complex matrices.

Storage and Stability of **Ethyl Rutinoside** Analytical Standards

Proper storage and handling are crucial to maintain the integrity of the analytical standard.

- Storage Conditions: **Ethyl rutinoside** standards should be stored in a cool, dark, and dry place, protected from light and moisture. Refrigeration or freezing is generally recommended. The supplier's recommendations should always be followed.

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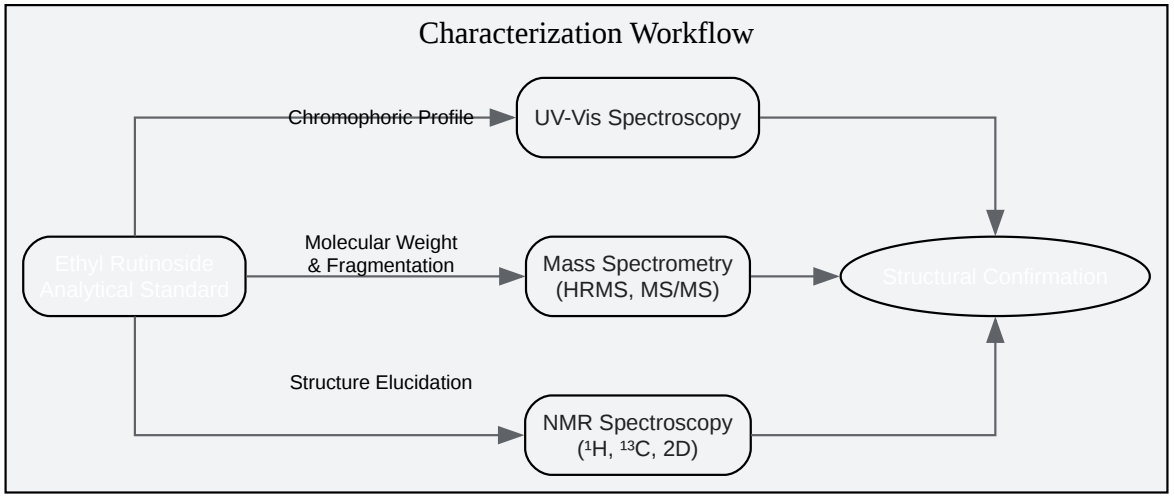
- Stability: Flavonoid glycosides are generally more stable than their corresponding aglycones. [5] However, they can be susceptible to degradation under harsh conditions such as high temperatures, extreme pH, and prolonged exposure to light.
- Solution Stability: The stability of **ethyl rutinoside** in the chosen solvent for analysis should be evaluated as part of method validation. Solutions should be freshly prepared whenever possible.

Visualizations



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Caption: Workflow for the structural characterization of an **ethyl rutinoside** analytical standard.

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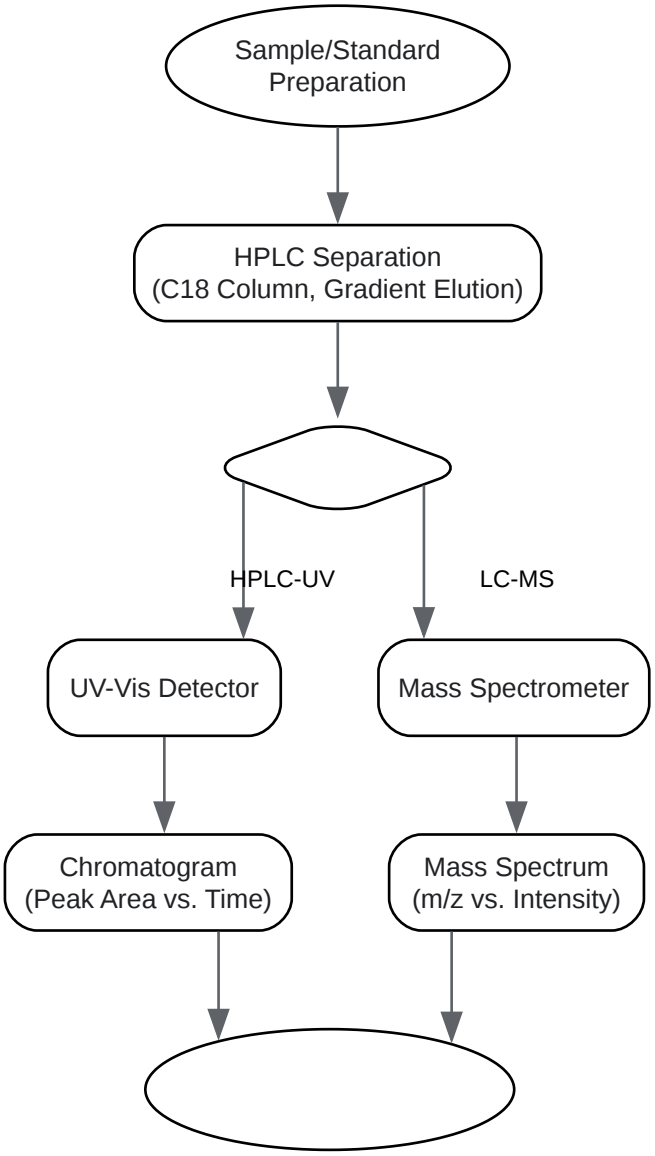

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Caption: General workflow for the quantitative analysis of **ethyl rutinoside** by HPLC.

References

- BioBioPha Co., Ltd. **Ethyl rutinoside**. [Link]
- Mbamalu, O. N., & Combrinck, S. (2016). HPLC Determination of Selected Flavonoid Glycosides and their Corresponding Aglycones in Sutherlandia frutescens Materials.
- Mbamalu, O. N., et al. (2016). HPLC Determination of Selected Flavonoid Glycosides and their Corresponding Aglycones in Sutherlandia frutescens Materials. Semantic Scholar. [Link]

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- FooDB. Showing Compound Quercetin 3-rutinoside (FDB002536). [Link]
- Liu, Y., et al. (2019). Determination of Flavonoid Glycosides by UPLC-MS to Authenticate Commercial Lemonade. Foods, 8(8), 346. [Link]
- Mbamalu, O. N., et al. (2016). HPLC Determination of Selected Flavonoid Glycosides and their Corresponding Aglycones in Sutherlandia frutescens Materials. Longdom Publishing. [Link]
- Heigl, D., & Franz, G. (2003). Stability testing on typical flavonoid containing herbal drugs. Pharmazie, 58(12), 881-885. [Link]
- Pop, R. M. (2016). The Isolation and Identification of Rutin from Pharmaceutical Products Flavonoids are products of secondary metabolism in pl. University of Oradea. [Link]
- PubChem. 1H and 13C NMR for the Profiling of Natural Product Extracts: Theory and Applications. [Link]
- PubChem. 3-((6-O-(6-deoxy-alpha-L-mannopyranosyl)-beta-D-glucopyranosyl)oxy)-6-((diethylamino)methyl)-2-(3,4-dihydroxyphenyl)-5,7-dihydroxy-4H-1-benzopyran-4-one. [Link]
- PubChem. 6-O-(6-Deoxy-alpha-L-mannopyranosyl)-beta-D-glucopyranose. [Link]
- PubChem. 6-O-(alpha-L-Rhamnopyranosyl)-D-glucopyranose. [Link]
- PubChem. Antiarol rutinoside. [Link]
- PubChem. Ethyl alpha-D-fructofuranoside. [Link]
- PubChem. Phen**ethyl rutinoside**. [Link]
- ResearchGate. 1H-NMR spectrum of the isolated compound: quercetin. [Link]
- ResearchGate. ^{1}H & ^{13}C NMR spectra of ethyl... [Link]
- ResearchGate. Quercetin-3-O-rutinoside. Structure of the isolated compound. [Link]
- ResearchGate. Stability testing on typical flavonoid containing herbal drugs. [Link]

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- Tsai, Y.-C., et al. (2020). Bioactive Flavonoid Glycosides and HPLC and UPLC Quantification of Commercial Astragali Complanati Semen. Molecules, 25(20), 4748. [Link]
- Chemical Suppliers. **Ethyl rutinoside** | CAS 187539-57-7. [Link]
- BioBioPha. **Ethyl rutinoside**. [Link]

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- 1. ajchem-a.com [ajchem-a.com]
- 2. dea.lib.unideb.hu [dea.lib.unideb.hu]
- 3. researchgate.net [researchgate.net]
- 4. 6-O-(alpha-L-Rhamnopyranosyl)-D-glucopyranose | C12H22O10 | CID 12314995 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
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